

Essential Safety and Operational Guide for Handling Propionylpromazine-d6 Hydrochloride

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Compound of Interest

Compound Name: *Propionylpromazine-d6 hydrochloride*

Cat. No.: *B12057652*

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This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for laboratory personnel, including researchers, scientists, and drug development professionals, handling **Propionylpromazine-d6 hydrochloride**. The following procedural steps are designed to ensure the safe handling of this compound and to build trust by providing value beyond the product itself.

While a specific Safety Data Sheet (SDS) for **Propionylpromazine-d6 hydrochloride** indicates it is not classified as a hazardous substance or mixture, it is structurally related to phenothiazine derivatives, which can have potent biological effects. Therefore, a cautious approach to handling is recommended, incorporating best practices for handling potentially bioactive compounds.

Personal Protective Equipment (PPE)

Consistent with guidelines for handling phenothiazine compounds, the following PPE is recommended to minimize exposure and ensure personal safety.

PPE Category	Minimum Requirement	Recommended for Higher-Level Protection
Respiratory Protection	P2 or P95 particle respirator for nuisance exposures.	Combination type ABEK-P2 respirator cartridges for higher concentrations or potential for aerosolization.
Eye and Face Protection	Tightly fitting safety glasses.	Face shield in addition to safety glasses.
Hand Protection	Nitrile or butyl rubber gloves.	Inspect gloves prior to use and use proper removal technique.
**Skin and Body		

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